

In-Depth Technical Guide to the Physicochemical Properties of Metalaxyl-M

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Compound of Interest

Compound Name: (S)-Metalaxyl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of Metalaxyl-M, the biologically active R-enantiomer of the fungicide metalaxyl. The information is curated for researchers, scientists, and professionals involved in drug development and environmental science. This document summarizes key quantitative data in structured tables, details established experimental protocols for their determination, and presents visual workflows for these methodologies.

Overview of Metalaxyl-M

Metalaxyl-M is a systemic fungicide belonging to the phenylamide group.^{[1][2]} It is specifically the R-enantiomer of metalaxyl and is known for its effectiveness against Oomycete fungi by inhibiting ribosomal RNA synthesis.^[3] Understanding its physicochemical properties is crucial for predicting its environmental fate, bioavailability, and for the development of effective and safe formulations.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of Metalaxyl-M.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₁ NO ₄	[4]
Molecular Weight	279.33 g/mol	[5]
Appearance	Pale yellow, clear viscous liquid	[4]
Melting Point/Freezing Point	-38.7 °C	[6]
Boiling Point	Decomposes at ~270°C	[4]
Relative Density	1.125 g/cm ³ at 20°C	[4]

Table 2: Solubility

Solvent	Solubility	Temperature	Reference
Water	26 g/L (26,000 mg/L)	25°C	[4][7]
n-Hexane	Miscible	20°C	[8]
Toluene	Miscible	20°C	[8]
Ethanol	400 g/L	25°C	[5]
Acetone	450 g/L	25°C	[5]
n-Octanol	68 g/L	25°C	[5]
DMSO	250 mg/mL	Not Specified	[9]

Table 3: Partition and Distribution Coefficients

Parameter	Value	Temperature	Reference
Octanol-Water Partition Coefficient (log P)	1.71	25°C	[4]
Henry's Law Constant	3.5 x 10 ⁻⁵ Pa m ³ /mol	25°C	[4]

Table 4: Vapor Pressure and Stability

Parameter	Value	Conditions	Reference
Vapor Pressure	3.3×10^{-3} Pa	25°C	[4]
Hydrolysis	Stable at pH 7	50°C	[4]
Photolysis	Stable in water and soil under natural sunlight	Environmental conditions	[10]

Experimental Protocols

The determination of the physicochemical properties of agrochemicals like Metalaxyl-M is guided by internationally recognized protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (US EPA).

Water Solubility: OECD Guideline 105 (Flask Method)

This method is suitable for substances with a solubility greater than 10^{-2} g/L. [8][11][12]

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined after separation of the undissolved material.

Detailed Methodology:

- **Preparation:** An amount of the test substance in excess of its expected water solubility is added to a flask containing purified water.
- **Equilibration:** The flask is agitated at a temperature slightly above the test temperature for a sufficient period to reach equilibrium. Subsequently, the solution is cooled to the test temperature and agitation is continued to allow for the precipitation of excess solute and the attainment of a stable saturated solution.

- **Phase Separation:** The undissolved substance is separated from the aqueous solution by centrifugation or filtration.
- **Analysis:** The concentration of Metalaxyl-M in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Replicates:** The experiment is performed in duplicate to ensure the reliability of the results.

Caption: Workflow for Water Solubility Determination (OECD 105).

Octanol-Water Partition Coefficient (log P): OECD Guideline 107 (Shake Flask Method)

This method is the "gold standard" for determining the log P value for compounds that are not surface-active.^{[9][13][14]}

Principle: The partition coefficient is the ratio of the equilibrium concentrations of a substance in a two-phase system of n-octanol and water.

Detailed Methodology:

- **Solvent Saturation:** n-octanol is saturated with water, and water is saturated with n-octanol prior to the experiment.
- **Test Solution Preparation:** A stock solution of Metalaxyl-M is prepared in either n-octanol or water.
- **Partitioning:** A known volume of the stock solution and the other solvent are placed in a vessel, typically a centrifuge tube with a screw cap. The vessel is then shaken until equilibrium is reached.
- **Phase Separation:** The two phases are separated by centrifugation.
- **Concentration Analysis:** The concentration of Metalaxyl-M in both the n-octanol and aqueous phases is determined by a suitable analytical method (e.g., HPLC).

- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The log P is the base-10 logarithm of this value.
- **Replicates and Ratios:** The experiment is conducted with different volume ratios of n-octanol to water and in duplicate to ensure accuracy.

Caption: Workflow for log P Determination (OECD 107).

Vapor Pressure: OECD Guideline 104

This guideline describes several methods for determining the vapor pressure of a substance, applicable to different pressure ranges.^{[15][16][17]} For a compound like Metalaxyl-M with a low vapor pressure, the gas saturation method or effusion methods are often employed.

Principle of the Gas Saturation Method: A stream of inert gas is passed through or over the test substance at a known flow rate and temperature, becoming saturated with the substance's vapor. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.

Detailed Methodology:

- **Apparatus Setup:** A temperature-controlled chamber houses the sample. An inert carrier gas (e.g., nitrogen) is passed through the chamber at a precisely controlled flow rate.
- **Saturation:** The carrier gas flows over a large surface area of Metalaxyl-M to ensure it becomes fully saturated with the vapor.
- **Trapping:** The vapor-saturated gas is passed through a trap (e.g., a cold trap or a sorbent tube) to collect the transported Metalaxyl-M.
- **Quantification:** The amount of Metalaxyl-M collected in the trap is quantified using an appropriate analytical technique (e.g., gas chromatography).
- **Calculation:** The vapor pressure is calculated using the ideal gas law and the measured mass of the substance, the volume of gas passed, and the temperature.

- Temperature Dependence: The measurement is repeated at several temperatures to determine the temperature dependence of the vapor pressure.

Caption: Workflow for Vapor Pressure Determination (OECD 104).

Conclusion

The physicochemical properties of Metalaxyl-M presented in this guide are fundamental to understanding its behavior in various applications and environments. The provided data, sourced from reputable databases and regulatory documents, offers a solid foundation for research and development activities. The detailed experimental protocols, based on OECD guidelines, ensure that these properties can be reliably and reproducibly determined. This comprehensive guide serves as a valuable resource for scientists and professionals working with this important fungicide.

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